

Monochrome Yellow 1 Sodium Salt: A Technical Guide for Cellular Staining Applications

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Compound of Interest

Compound Name: Monochrome Yellow 1 sodium salt

Cat. No.: B608978

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Introduction

Monochrome Yellow 1 sodium salt, also known by its synonyms Mordant Yellow 1 and Alizarin Yellow GG, is a synthetic azo dye.[1][2] Its primary applications are in the textile industry as a mordant dye and in analytical chemistry as a pH indicator.[3][4] While it has been historically used as a biological stain for histological preparations, it is crucial to note that **Monochrome Yellow 1 sodium salt** is not a conventional fluorescent probe for live-cell imaging.[3][5] This technical guide provides a comprehensive overview of its properties and methodologies for its application in cellular staining, based on available data.

Chemical and Physical Properties

Monochrome Yellow 1 sodium salt is an orange to brown powder that is soluble in water.[6][7] The following table summarizes its key chemical and physical properties.

Property	Value	Reference
CAS Number	584-42-9	[1][2]
Molecular Formula	C ₁₃ H ₈ N ₃ NaO ₅	[1][2]
Molecular Weight	309.21 g/mol	[1][2]
Appearance	Orange to brown powder	[6]
Solubility	Soluble in water and ethanol; slightly soluble in acetone and ethylene glycol ether.	[6]
Melting Point	>300 °C	[5]
Boiling Point	479.1 °C at 760 mmHg	[5]
Flash Point	243.5 °C	[5]

Photophysical Properties and pH Indication

While not a classic fluorophore for live-cell imaging, its colorimetric properties are well-documented, particularly its use as a pH indicator.

Parameter	Description	Reference
λ_{max}	362 nm	[8]
pH Indicator Range	pH 10.0 (Yellow) to 12.0 (Brown/Red)	[6][9]

Biological Staining Applications

Monochrome Yellow 1 sodium salt has been utilized as a biological stain in histology to enhance the visualization of cellular structures under a microscope.[3][10] Its mechanism involves the selective binding of the dye to specific cellular components.[3] A notable application is in sperm staining.[5][6]

Experimental Protocol: General Histological Staining

The following is a generalized protocol for the use of **Monochrome Yellow 1 sodium salt** as a histological stain. This protocol is a template and may require optimization depending on the specific tissue and target.

Materials:

- **Monochrome Yellow 1 sodium salt** (CAS 584-42-9)
- Distilled water
- Ethanol (for preparing staining solution, if necessary)
- Mordant (e.g., aluminum or chromium salts, as it is a mordant dye)
- Microscope slides with fixed tissue sections
- Coplin jars or staining dishes
- Microscope

Procedure:

- **Preparation of Staining Solution:** Prepare a dilute solution of **Monochrome Yellow 1 sodium salt** in distilled water or a low-concentration ethanol solution. The exact concentration may need to be determined empirically.
- **Deparaffinization and Rehydration** (for paraffin-embedded tissues):
 - Immerse slides in xylene to remove paraffin.
 - Rehydrate the tissue sections by passing them through a graded series of ethanol solutions (e.g., 100%, 95%, 70%) and finally into distilled water.
- **Mordanting** (if required): As a mordant dye, pre-treatment with a mordant solution (e.g., a dilute solution of a metal salt like alum) may be necessary to facilitate dye binding to the tissue. Incubate the slides in the mordant solution for a specified time, followed by a rinse in distilled water.

- Staining:
 - Immerse the slides in the Monochrome Yellow 1 staining solution.
 - Incubation time can vary from a few minutes to longer, depending on the desired staining intensity.
- Rinsing: After staining, rinse the slides gently in distilled water to remove excess stain.
- Dehydration and Mounting:
 - Dehydrate the stained sections by passing them through a graded series of ethanol solutions in reverse order (e.g., 70%, 95%, 100%).
 - Clear the sections in xylene.
 - Mount a coverslip over the tissue section using a suitable mounting medium.
- Visualization: Observe the stained tissue sections under a bright-field microscope.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for histological staining with **Monochrome Yellow 1 sodium salt**.

A general workflow for histological staining.

Toxicity and Safety Considerations

Monochrome Yellow 1 sodium salt is classified as irritating to the eyes, respiratory system, and skin.[5] Studies have indicated a potential for mutagenicity. Furthermore, in vitro studies on glioblastoma cells have demonstrated cytotoxicity.[11] Therefore, appropriate personal protective equipment, including gloves and eye protection, should be used when handling this compound.

Signaling Pathway Applications

There is no scientific literature available that describes the use of **Monochrome Yellow 1 sodium salt** for the investigation of specific signaling pathways in a live-cell context. Its

application is limited to general cellular and tissue staining in fixed preparations.

Conclusion

Monochrome Yellow 1 sodium salt (CAS 584-42-9) is a mordant azo dye with established use as a histological stain and pH indicator. While it can be used to visualize cellular structures in fixed tissues, it is not a suitable reagent for live-cell imaging due to a lack of reported live-cell applications, its potential cytotoxicity, and the absence of specific labeling mechanisms for intracellular targets in living cells. Researchers interested in live-cell imaging should consider established fluorescent probes designed for this purpose. This guide provides the available technical information for its use as a biological stain, highlighting the necessary safety precautions.

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